Application Note: High-Yield Synthesis of 1-(2-(dimethylamino)ethyl)-3-phenylthiourea

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Compound of Interest

Compound Name:	*Thiourea, N-[2-(dimethylamino)ethyl]-N'-phenyl-*
CAS No.:	*14569-86-9*
Cat. No.:	*B5772358*

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Abstract

This application note details a robust, scalable protocol for the synthesis of 1-(2-(dimethylamino)ethyl)-3-phenylthiourea via the nucleophilic addition of N,N-dimethylethylenediamine to phenyl isothiocyanate. This bifunctional thiourea scaffold is a critical intermediate in medicinal chemistry, often serving as a precursor for heterocycle synthesis (e.g., thiazoles, guanidines) or as a ligand in organometallic catalysis. The procedure described herein emphasizes safety, high atom economy, and ease of purification, yielding product purities suitable for biological screening (>98%).

Introduction & Reaction Scope

Thioureas are versatile pharmacophores known for their ability to act as hydrogen bond donors in organocatalysis and as bioisosteres of ureas in drug design. The specific derivative, 1-(2-(dimethylamino)ethyl)-3-phenylthiourea, incorporates a basic tertiary amine side chain. This basicity introduces unique solubility profiles and potential for salt formation, making it valuable for modulating the pharmacokinetic properties of drug candidates.

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The synthesis exploits the high electrophilicity of the isothiocyanate central carbon. The primary amine of N,N-dimethylethylenediamine acts as a nucleophile, attacking the isothiocyanate to form the thiourea linkage. This reaction is generally rapid and exothermic, requiring careful thermal management to prevent impurity formation.

Reaction Mechanism

The reaction proceeds via a classic nucleophilic addition mechanism. The lone pair of the primary amine attacks the electrophilic carbon of the isothiocyanate group (

), forming a zwitterionic intermediate. A subsequent proton transfer from the cationic nitrogen to the anionic nitrogen stabilizes the molecule, resulting in the final thiourea structure.

Mechanism Diagram



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Caption: Nucleophilic addition of the primary amine to the isothiocyanate carbon followed by proton transfer.

Experimental Protocol

Materials & Reagents

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Reagent	MW (g/mol)	Equiv.	Amount (Example)	Role
Phenyl Isothiocyanate (PITC)	135.19	1.0	1.35 g (10 mmol)	Electrophile
N,N-Dimethylethylene diamine	88.15	1.05	0.93 g (10.5 mmol)	Nucleophile
Dichloromethane (DCM)	84.93	Solvent	20 mL	Solvent
Ethanol (Alternative)	46.07	Solvent	20 mL	Green Solvent

Safety Note: Phenyl isothiocyanate is a lachrymator and skin sensitizer. N,N-Dimethylethylenediamine is corrosive and flammable. All operations must be performed in a fume hood.

Step-by-Step Procedure

Step 1: Preparation of Electrophile Solution

- In a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar, dissolve Phenyl Isothiocyanate (1.35 g, 10 mmol) in 10 mL of anhydrous DCM (or Ethanol).
- Cool the solution to 0°C using an ice bath. Rationale: The reaction is exothermic; cooling prevents side reactions and controls the rate.

Step 2: Nucleophilic Addition

- Dilute N,N-Dimethylethylenediamine (0.93 g, 10.5 mmol) in 10 mL of the chosen solvent.
- Add the amine solution dropwise to the stirred isothiocyanate solution over 15 minutes using a pressure-equalizing addition funnel or syringe pump.

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- Observation: The solution may warm slightly.[1] If using DCM, the product may remain in solution or form a suspension. If using Ethanol, the product often precipitates.[2]

Step 3: Reaction & Monitoring

- Remove the ice bath and allow the mixture to warm to room temperature (20-25°C).
- Stir for 2–4 hours.
- Validation (TLC): Monitor consumption of Phenyl Isothiocyanate (TLC: Hexane/EtOAc 4:1, UV visualization). The starting material (PITC) usually appears as a high-Rf spot; the thiourea product will be significantly more polar (lower Rf).

Step 4: Work-up

- Method A (Precipitation in Ethanol): If a solid precipitate forms, filter the solid using a Buchner funnel. Wash the cake with cold ethanol (2 x 5 mL) and then hexanes (2 x 5 mL).
- Method B (Evaporation in DCM): If the product remains soluble (common in DCM), evaporate the solvent under reduced pressure (Rotavap) to yield a viscous oil or semi-solid.

Step 5: Purification

- Recrystallization: If the crude is a solid, recrystallize from hot Ethanol or an Ethanol/Water mixture.
- Column Chromatography: If the crude is an oil, purify via silica gel flash chromatography.
  - Eluent: Start with 100% DCM, then gradient to 5-10% Methanol in DCM (the basic amine tail makes the product polar).

Characterization & Data

The following data represents the expected signals for the purified compound (

).

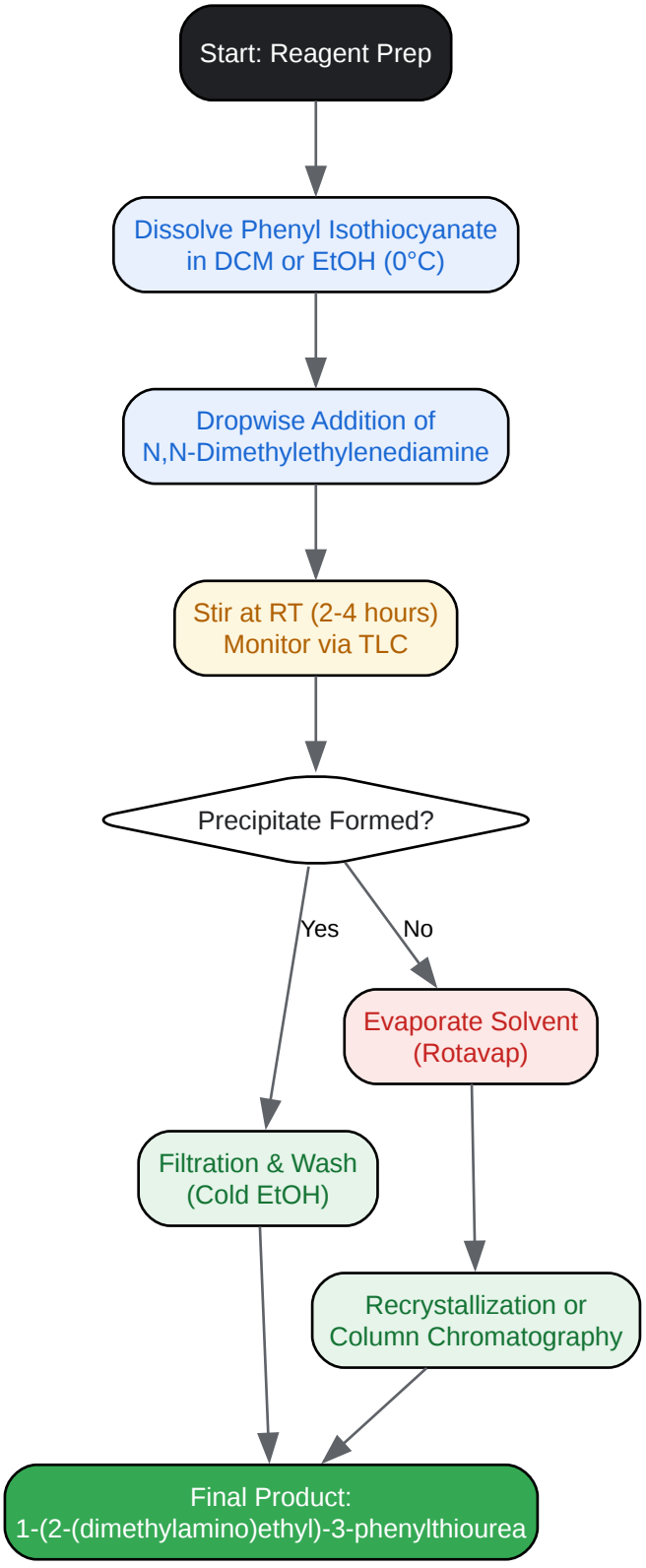
Table 1: Spectroscopic Data Summary

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Technique	Signal / Value	Assignment
Physical State	White to off-white solid	-
Melting Point	128–132 °C (Typical range for similar derivatives)	-
MS (ESI+)	m/z = 236.1 [M+H]+	Molecular Ion
1H NMR	9.60 (br s, 1H)	NH (Ph-side)
(DMSO-d6)	7.80 (br s, 1H)	NH (Alkyl-side)
7.45 (d, 2H), 7.30 (t, 2H), 7.10 (t, 1H)	Phenyl Protons	
3.55 (q, 2H)		
2.45 (t, 2H)		
2.20 (s, 6H)		
13C NMR	180.5	(Thiourea)
139.0, 129.0, 125.0, 124.0	Phenyl Carbons	
57.5		
45.0		
42.0		

Experimental Workflow Diagram

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Caption: Operational workflow from reagent mixing to product isolation.

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Expert Tips & Troubleshooting

- Stoichiometry Control: A slight excess of amine (1.05 eq) ensures complete consumption of the toxic phenyl isothiocyanate. The excess amine is easily removed during workup (it is water-soluble/volatile) or chromatography.
- Solvent Choice: While DCM is excellent for solubility, Ethanol is preferred for "green" synthesis and often allows the product to crystallize directly from the reaction mixture, avoiding chromatography.
- Oil Formation: If the product oils out during recrystallization, induce crystallization by scratching the glass surface or adding a seed crystal. Alternatively, triturate with diethyl ether or hexanes.
- pH Sensitivity: The tertiary amine tail makes the product basic. Avoid acidic workups unless forming a salt (e.g., HCl salt) is desired for water solubility.

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